Commercial Availability & Synthetic Access: 5-Bromo-7-chloroindoline

Author: BenchChem Technical Support Team. **Date**: May 2026

Compound of Interest

Compound Name:	*5-Bromo-7-chloroindoline*
CAS No.:	*221024-31-3*
Cat. No.:	*B1284858*

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Executive Summary

5-Bromo-7-chloroindoline (CAS 221024-31-3) is a specialized heterocyclic building block used primarily in the development of kinase inhibitors and G-protein coupled receptor (GPCR) ligands.[1][2] Unlike its oxidized counterpart (5-Bromo-7-chloroindole), the indoline derivative is not a commoditized stock item for most major catalog suppliers.

Strategic Recommendation: For rapid access and cost-efficiency, researchers should adopt a "Buy Precursor, Reduce In-House" strategy. The corresponding indole (CAS 292636-08-9) is widely available and can be converted to the target indoline in a single, high-yielding step.

Chemical Profile & Specifications

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Property	Specification
Chemical Name	5-Bromo-7-chloroindoline
IUPAC Name	5-bromo-7-chloro-2,3-dihydro-1H-indole
CAS Number	221024-31-3
Molecular Formula	C_8H_7BrClN
Molecular Weight	232.51 g/mol
Physical State	Off-white to pale brown solid
Solubility	Soluble in DMSO, DCM, MeOH; low solubility in water
Key Functional Handles	N1-Amine: Nucleophilic, amenable to sulfonylation/alkylation.C5-Bromide: Electrophilic, amenable to Suzuki/Buchwald couplings.C7-Chloride: Steric blocker; modulates metabolic stability.[3]

Commercial Landscape Analysis

Direct Sourcing (Tier 3 Availability)

Direct procurement of the indoline is often plagued by long lead times (custom synthesis) and high unit costs.

- Primary Status: Non-Stock / Make-to-Order.
- Typical Lead Time: 4–6 weeks.
- Estimated Cost:

  800 per gram (Custom basis).
- Potential Suppliers: Smo Chemical, CymitQuimica, and select boutique CROs in China (e.g., Chemlyte Solutions).

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Precursor Sourcing (Tier 1 Availability)

The oxidized precursor, 5-Bromo-7-chloroindole (CAS 292636-08-9), is a commodity chemical.

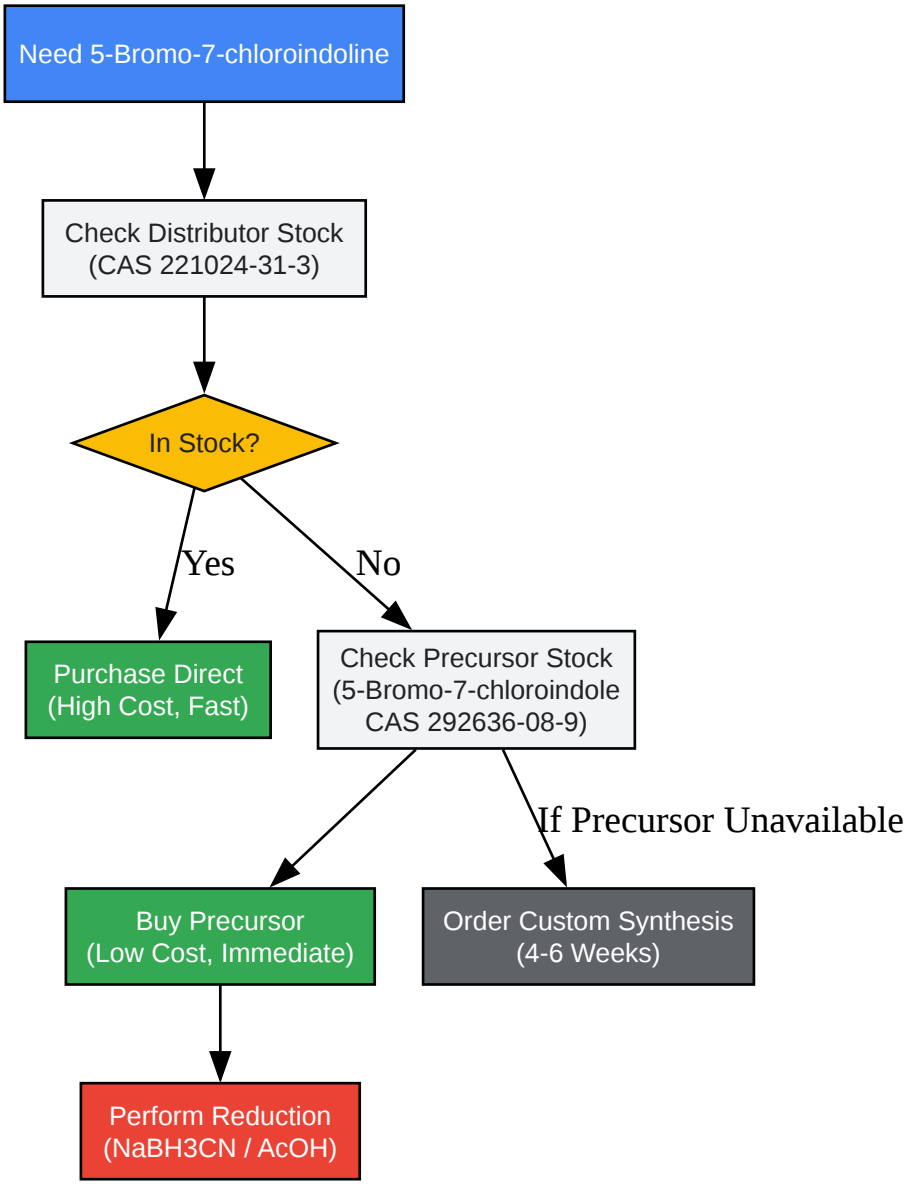
- Primary Status: In-Stock.[4]
- Typical Lead Time: 1–3 days (Domestic US/EU).
- Estimated Cost:

  150 per gram.
- Major Suppliers: Sigma-Aldrich, Enamine, BLD Pharm, Combi-Blocks.

Sourcing Decision Matrix

The following logic gate illustrates the optimal procurement strategy based on project timelines and budget.

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Figure 1: Decision matrix for sourcing **5-Bromo-7-chloroindoline**. The "Buy Precursor" route is recommended for >90% of research applications.

Technical Workflow: Synthesis from Precursor

If direct sourcing is unavailable, the reduction of 5-Bromo-7-chloroindole is a robust, self-validating protocol. The conversion of the indole (aromatic pyrrole ring) to the indoline (cyclic amine) significantly alters the electronics, making the N1 nitrogen more nucleophilic.

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Reaction Protocol (Standardized)

Objective: Selective reduction of the C2-C3 double bond without dehalogenation.

- Reagents: Sodium Cyanoborohydride ($NaBH_3CN$), Glacial Acetic Acid (AcOH).
- Solvent: Acetic Acid (acts as both solvent and proton source).
- Temperature: 0°C to Room Temperature (RT).

Step-by-Step Methodology:

- Dissolution: Charge a round-bottom flask with 5-Bromo-7-chloroindole (1.0 eq). Add Glacial Acetic Acid (10 mL/g).
- Activation: Cool the solution to 0°C (ice bath).
- Reduction: Add $NaBH_3CN$ (2.5 – 3.0 eq) portion-wise over 30 minutes. Caution: Exothermic; evolution of HCN gas possible—perform in a well-ventilated fume hood.
- Reaction: Allow to warm to RT and stir for 2–4 hours. Monitor by TLC or LCMS.
  - Endpoint: Disappearance of Indole peak; appearance of Indoline (M+H +2 mass units).
- Quench: Cool to 0°C. Slowly add water, then basify to pH >9 with 4M NaOH or NH_4OH.
- Extraction: Extract with Ethyl Acetate (x3). Wash combined organics with brine.
- Purification: Dry over Na_2SO_4, concentrate. Purify via flash chromatography (Hexanes/EtOAc) if necessary, though crude purity is often >95%.

Mechanistic Pathway



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Figure 2: Mechanistic pathway for the reduction of indole to indoline via ionic hydrogenation.

Quality Control & Characterization

To validate the material (whether purchased or synthesized), rely on the distinct NMR signature of the indoline ring.

Technique	Diagnostic Signal (Indole vs. Indoline)
1H NMR (C2 Position)	Indole: ~7.2 ppm (d, 1H) – Aromatic CH.Indoline: ~3.6 ppm (t, 2H) – Aliphatic CH_2 (adjacent to N).
1H NMR (C3 Position)	Indole: ~6.5 ppm (d, 1H) – Aromatic CH.Indoline: ~3.0 ppm (t, 2H) – Aliphatic CH_2 (benzylic).
LCMS	Indole: $[M+H]^+$ ~230/232.Indoline: $[M+H]^+$ ~232/234 (+2 mass units).

Critical Impurity Check: Ensure no residual Boron species remain if using $NaBH_3CN$, and verify no over-reduction (dehalogenation of the Br/Cl) has occurred, which is rare with Cyanoborohydride but possible with catalytic hydrogenation (Pd/C + H_2).

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